

2-Bromo-3-(trifluoromethyl)benzonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Bromo-3-(trifluoromethyl)benzonitrile

Cat. No.: B1344012

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An In-depth Technical Guide to the Safety Data for **2-Bromo-3-(trifluoromethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the safety data for **2-Bromo-3-(trifluoromethyl)benzonitrile** (CAS No. 914637-07-3), a key intermediate in the synthesis of agrochemicals and a component in the development of fluorescent probes and advanced materials. This guide consolidates critical information from its Safety Data Sheet (SDS), including physical and chemical properties, hazard identification, handling protocols, and emergency procedures, to ensure its safe use in a laboratory and research setting.

Chemical and Physical Properties

2-Bromo-3-(trifluoromethyl)benzonitrile is a bromo-trifluoromethyl-substituted benzonitrile. It typically appears as a white to pale lemon crystalline powder or solid.^[1] For optimal stability, it should be stored in a cool, dry, well-ventilated area in tightly sealed containers, protected from light.^[2]

Property	Value	Source
CAS Number	914637-07-3	[2] [3]
Molecular Formula	C ₈ H ₃ BrF ₃ N	[3]
Molecular Weight	250.02 g/mol	[3]
Appearance	White crystalline powder	
Melting Point	80-85 °C	
Boiling Point	254.9 ± 40.0 °C (Predicted)	[1]
Density	1.71 ± 0.1 g/cm ³ (Predicted)	[1]
Purity	≥95%	[4]
Storage	Room temperature or 2-8 °C, sealed in dry conditions	[1] [3]
Solubility	Soluble in non-polar and slightly polar organic solvents (e.g., hexanes, ethyl acetate)	
Decomposition	Thermogravimetric analysis indicates decomposition above 180°C under nitrogen	

Hazard Identification and GHS Classification

The compound is classified as hazardous, with warnings for skin, eye, and respiratory irritation.
[\[2\]](#)

GHS Classification	Details	Source
Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[2]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
Precautionary Statements	Prevention: P261, P264, P271, P280Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362Storage: P403+P233, P405Disposal: P501	[2]

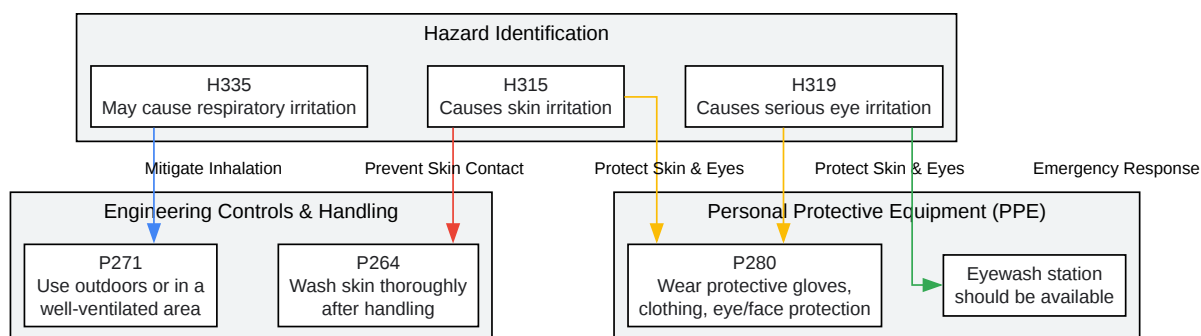
Experimental Protocols

The Safety Data Sheets reviewed for **2-Bromo-3-(trifluoromethyl)benzonitrile** do not cite specific experimental studies or provide detailed methodologies for the toxicological and physical property data presented. The information is based on standardized GHS classification criteria.

Visualized Safety Protocols and Workflows

Hazard Response and Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the logical workflow from hazard identification to the necessary engineering controls and personal protective measures.

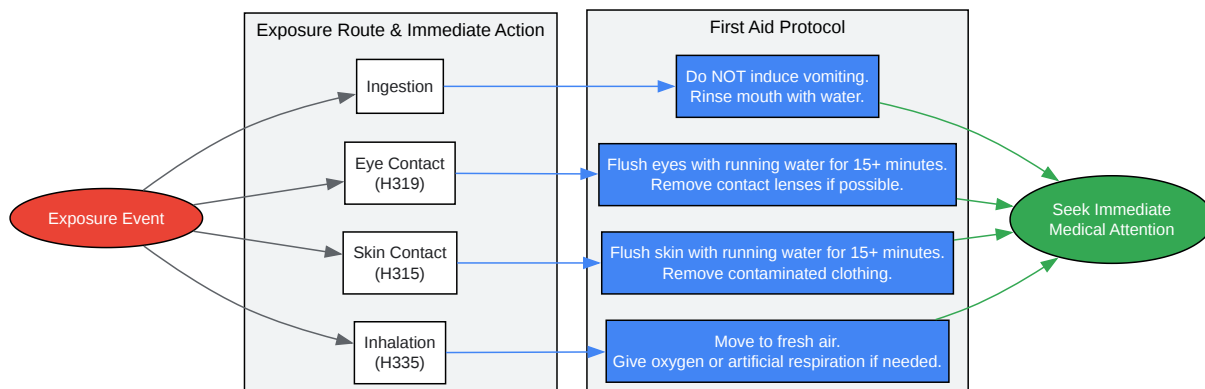


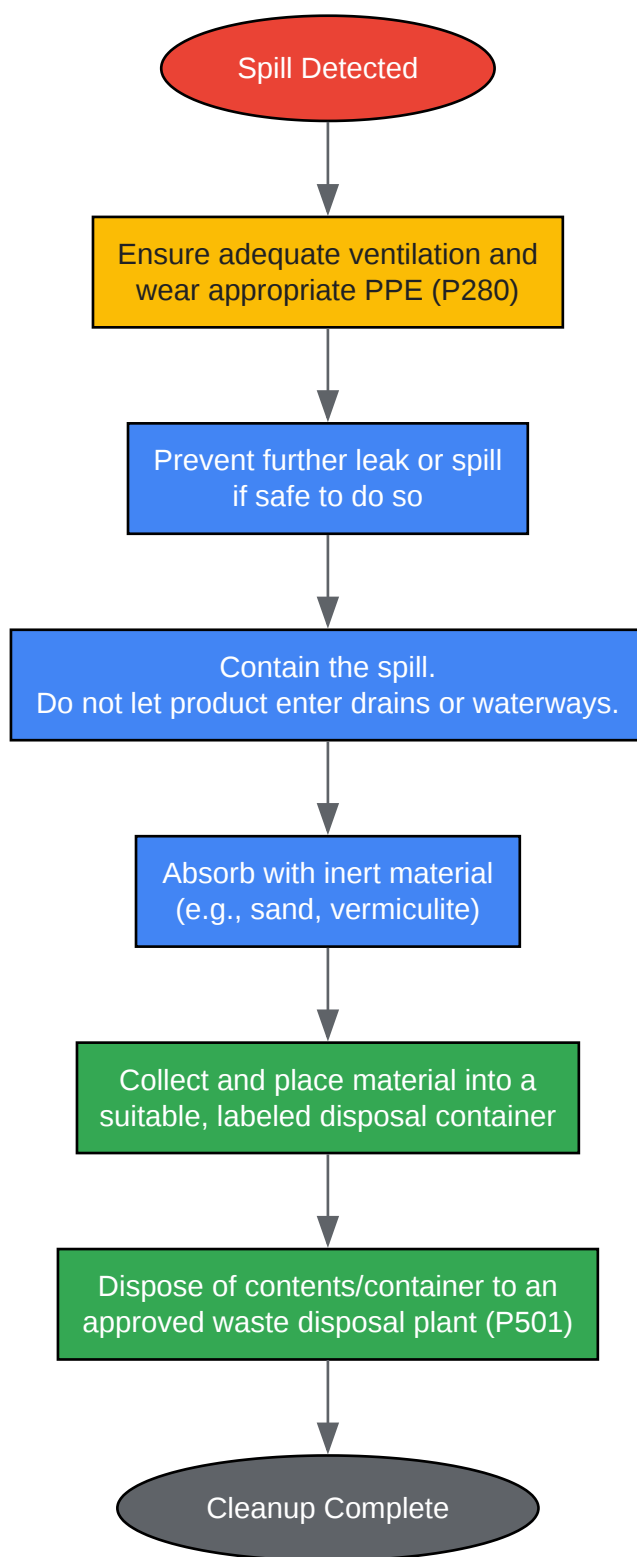
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Caption: Logical flow from GHS hazards to required safety measures.

First-Aid Workflow for Accidental Exposure

This diagram outlines the immediate first-aid steps to be taken in case of accidental exposure to the chemical.





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